

Personal protective equipment for handling 4-Methoxyphenyl acetate

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Compound of Interest

Compound Name: 4-Methoxyphenyl acetate

Cat. No.: B073823

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Essential Safety and Handling Guide for 4-Methoxyphenyl Acetate

For laboratory professionals, including researchers, scientists, and those in drug development, the safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for handling **4-Methoxyphenyl acetate**, focusing on procedural steps for safe operation and disposal.

Chemical Identifier:

- Name: **4-Methoxyphenyl acetate**
- Synonyms: p-Acetoxyanisole, (4-methoxyphenyl) acetate
- CAS Number: 1200-06-2[[1](#)]
- Molecular Formula: C9H10O3[[1](#)]
- Molecular Weight: 166.17 g/mol [[1](#)]

Hazard Identification and Personal Protective Equipment (PPE)

4-Methoxyphenyl acetate is classified with the following hazards:

- Causes skin irritation.[2]
- Causes serious eye irritation.[2]
- May cause respiratory irritation.[2]
- May be harmful if swallowed.[1]

To mitigate these risks, the following personal protective equipment is mandatory:

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles or a face shield.	Protects against splashes that can cause serious eye irritation.[2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact which can cause irritation.[2]
Body Protection	A chemical-resistant laboratory coat.	Protects against incidental skin contact and contamination of personal clothing.[2]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, wear respiratory protection.	Prevents inhalation of vapors or mists that may cause respiratory irritation.[2]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure safety showers and eyewash stations are readily accessible.[3]
- Cover the work surface with absorbent, disposable bench paper.
- Assemble all necessary equipment (glassware, spatulas, etc.) before handling the chemical.

2. Handling and Use:

- Wear all required PPE as specified in the table above.
- Avoid breathing any dust, fumes, gas, mist, vapors, or spray.[\[2\]](#)
- Avoid contact with skin and eyes.[\[4\]](#)
- After handling, wash hands and other exposed areas thoroughly with mild soap and water.[\[4\]](#)

3. Storage:

- Store in a well-ventilated place.[\[2\]](#)
- Keep the container tightly closed.[\[2\]](#)
- Store in a dry, cool place.[\[3\]](#)
- Keep away from oxidizing agents.[\[3\]](#)

Disposal Plan

All waste materials must be handled as hazardous waste.

- Chemical Waste: Dispose of contents and container to an appropriate treatment and disposal facility in accordance with local, regional, and national regulations.[\[2\]](#) Do not empty into drains.[\[5\]](#)
- Contaminated Materials: Any materials that have come into contact with **4-Methoxyphenyl acetate**, such as gloves, bench paper, and empty containers, should be disposed of as hazardous waste.[\[5\]](#)

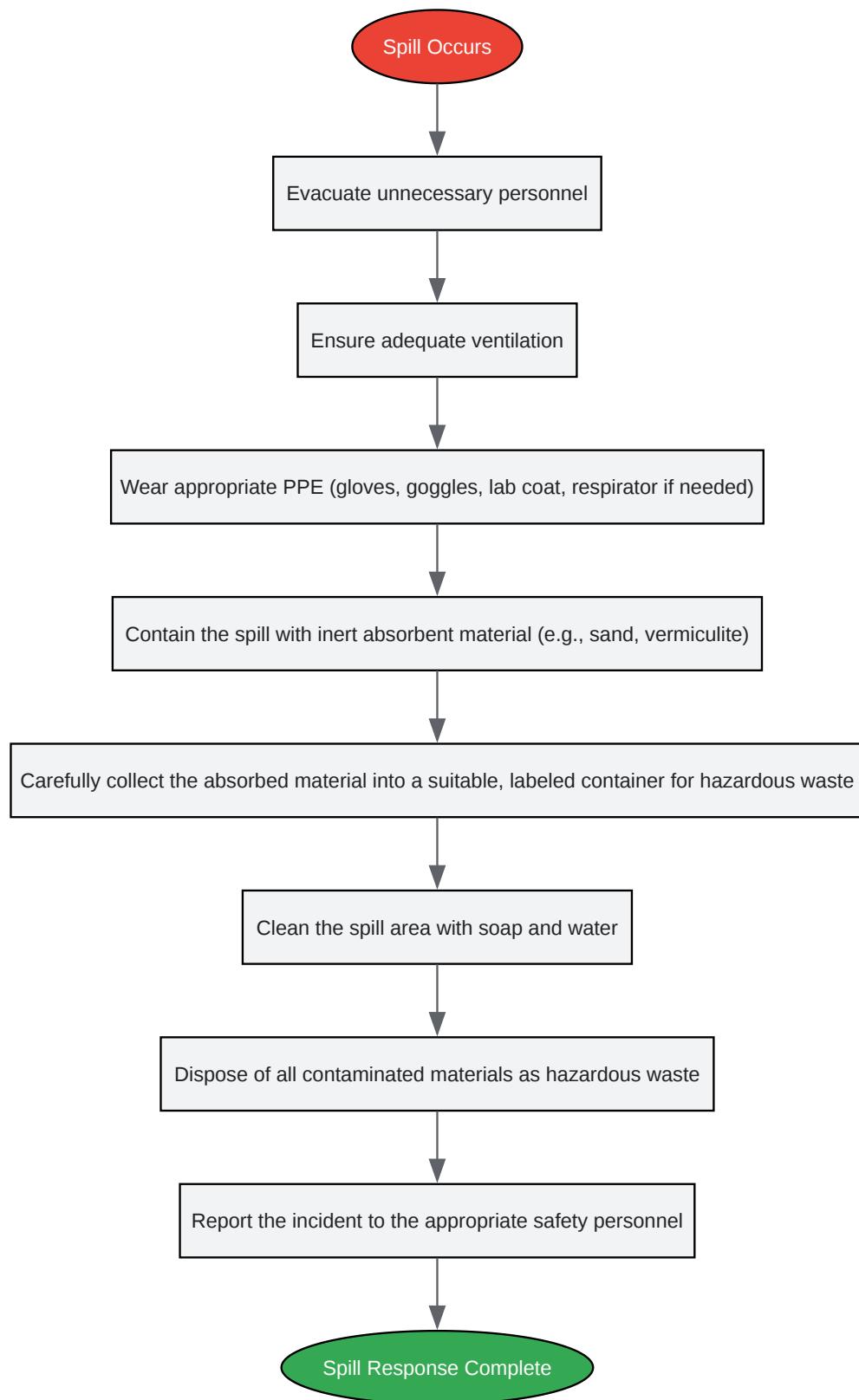
Emergency Procedures

First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [2]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists. [2]
Eye Contact	Rinse with pure water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. [2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention. [4]

Spill Response Workflow:

In the event of a spill, follow the procedure outlined in the diagram below.



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Workflow for handling a chemical spill of **4-Methoxyphenyl acetate**.

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